

structural elucidation of 3-Ethyl-2,2,4,5-tetramethylhexane

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Compound of Interest

Compound Name: 3-Ethyl-2,2,4,5-tetramethylhexane

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An In-depth Technical Guide to the Structural Elucidation of **3-Ethyl-2,2,4,5-tetramethylhexane**

Abstract

The definitive structural elucidation of highly branched alkanes, such as **3-Ethyl-2,2,4,5-tetramethylhexane**, presents a significant analytical challenge due to the similarity of chemical environments and the high propensity for fragmentation.^[1] This guide provides a comprehensive, multi-technique approach for researchers, scientists, and drug development professionals to unambiguously determine the structure of complex saturated hydrocarbons. By integrating data from Gas Chromatography-Mass Spectrometry (GC-MS), advanced Nuclear Magnetic Resonance (NMR) spectroscopy, and Infrared (IR) spectroscopy, a complete and validated structural assignment can be achieved. This document details the underlying principles, field-proven experimental protocols, and data interpretation strategies essential for this process.

Foundational Analysis: Molecular Formula and Initial Assessment

The first step in any structural elucidation is to determine the molecular formula. For the target compound, **3-Ethyl-2,2,4,5-tetramethylhexane**, the formula is C₁₂H₂₆.^[2]^[3] This corresponds to a molecular weight of 170.33 g/mol .^[2]^[3]

The degree of unsaturation (DoU) is calculated to predict the presence of rings or multiple bonds: $\text{DoU} = C + 1 - (H/2) = 12 + 1 - (26/2) = 0$

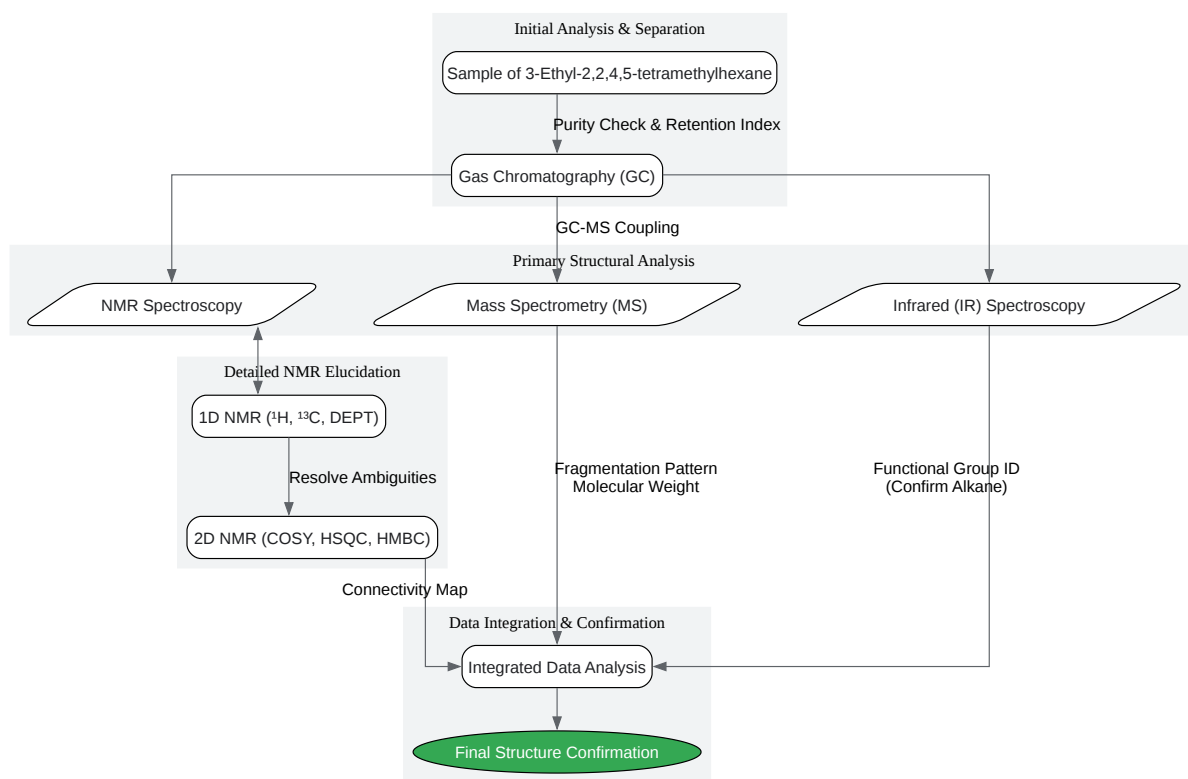
A DoU of zero confirms the molecule is a saturated acyclic alkane, containing only C-C and C-H single bonds. This finding is critical as it directs the analytical strategy, ruling out techniques aimed at identifying alkenes, alkynes, or aromatic systems.

Molecular Structure and Analytical Workflow

The proposed structure of **3-Ethyl-2,2,4,5-tetramethylhexane** dictates the analytical approach. The high degree of branching and the presence of multiple chiral centers suggest that a combination of techniques is necessary for unambiguous confirmation.

Caption: Molecular graph of **3-Ethyl-2,2,4,5-tetramethylhexane**.

The overall analytical workflow is designed to leverage the strengths of each technique to build a cohesive structural proof.



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Caption: Integrated workflow for structural elucidation.

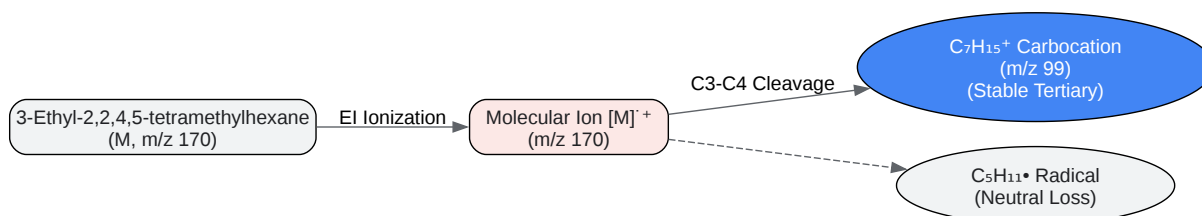
Mass Spectrometry (MS) for Fragmentation Analysis

Mass spectrometry provides critical information on molecular weight and fragmentation patterns, which are highly characteristic for branched alkanes.^[4] Under Electron Ionization (EI), cleavage is favored at branching points to form the most stable carbocations (tertiary > secondary > primary).^{[5][6]}

Key Expectations for **3-Ethyl-2,2,4,5-tetramethylhexane**:

- **Molecular Ion (M⁺) Peak:** The M⁺ peak at m/z 170 is expected to be of very low abundance or completely absent due to the high degree of branching and propensity for fragmentation.^{[4][7]}
- **Favored Fragmentation:** Cleavage is most likely to occur at the highly substituted C2, C3, and C4 positions. The loss of the largest alkyl group at a branch point is generally preferred.^{[6][7]}
- **Characteristic Ions:** The spectrum will be dominated by a series of alkyl fragment ions (C_nH_{2n+1})⁺, with clusters of peaks separated by 14 Da (CH₂).^[4]

A primary fragmentation pathway involves cleavage of the C3-C4 bond, which can lead to a highly stable tertiary carbocation.



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Caption: A probable fragmentation pathway in EI-MS.

Predicted Mass Spectrum Fragments

m/z Value	Proposed Fragment Ion	Origin (Loss From M+)	Significance
170	[C ₁₂ H ₂₆] ^{•+}	-	Molecular Ion (likely weak/absent)[7]
141	[C ₁₀ H ₂₁] ⁺	-C ₂ H ₅ (Ethyl)	Loss of ethyl group from C ₃
113	[C ₈ H ₁₇] ⁺	-C ₄ H ₉ (Butyl)	Cleavage at C ₄ -C ₅ with loss of a C ₄ fragment
99	[C ₇ H ₁₅] ⁺	-C ₅ H ₁₁ (Pentyl)	Cleavage at C ₃ -C ₄ , forming a stable tertiary carbocation
85	[C ₆ H ₁₃] ⁺	-C ₆ H ₁₃ (Hexyl)	Loss of the hexyl chain from C ₃
57	[C ₄ H ₉] ⁺	-	Represents a stable tert-butyl cation, a common fragment[8]

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Dissolve ~1 mg of the compound in 1 mL of a volatile solvent like hexane or dichloromethane.[4]
- GC Separation:
 - Instrument: Standard Gas Chromatograph coupled to a Mass Spectrometer.[4]
 - Column: A non-polar capillary column (e.g., 30m x 0.25mm DB-5ms) is ideal for separating hydrocarbon isomers.
 - Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).

- Oven Program: Start at 50°C (hold 2 min), ramp to 250°C at 10°C/min, and hold for 5 min. This program should be optimized.
- Injector: 250°C, split mode (e.g., 50:1).
- MS Detection (EI Mode):
 - Ion Source: Electron Ionization (EI) at 70 eV.[1]
 - Source Temperature: 230°C.
 - Mass Range: Scan from m/z 40 to 250.
 - Data Analysis: Compare the resulting spectrum with spectral libraries (e.g., NIST) and analyze the fragmentation pattern based on carbocation stability principles.[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for determining the precise carbon skeleton and proton environments of an organic molecule.[9] For a complex alkane like this, a suite of 1D and 2D NMR experiments is essential.

¹³C NMR Spectroscopy

¹³C NMR provides information about the number of unique carbon environments and their types.[10] Due to the presence of three chiral centers (C3, C4, C5) and the lack of a symmetry plane, all 12 carbon atoms in a given diastereomer are expected to be chemically non-equivalent, resulting in 12 distinct signals.

Predicted ¹³C NMR Chemical Shifts

Carbon Atom(s)	Type	Predicted δ (ppm)	Rationale
C1, C6, Me-groups	Primary (CH ₃)	10 - 25	Typical upfield region for alkane methyls. [11][12]
C2-Me (x2)	Primary (CH ₃)	25 - 35	Attached to a quaternary carbon, slightly deshielded.
Ethyl-CH ₂	Secondary (CH ₂)	15 - 55	Methylene group in an alkyl chain.[12]
C2	Quaternary	30 - 40	Quaternary carbons are characteristically in this range.[13]
C3, C4, C5	Tertiary (CH)	20 - 60	Methine carbons in a branched alkane chain.[12]

Note: DEPT-135 and DEPT-90 experiments would be used to confirm these assignments. DEPT-135 shows CH₃ and CH as positive signals and CH₂ as negative signals. DEPT-90 exclusively shows CH signals.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **3-Ethyl-2,2,4,5-tetramethylhexane** is expected to be complex, with most signals appearing in the narrow upfield region of δ 0.7-1.8 ppm.[9][13] Severe signal overlap is anticipated, making definitive assignments from the 1D spectrum alone nearly impossible.

Predicted ¹H NMR Signals

- Number of Signals: 9 unique proton environments are expected (assuming free rotation).
- Chemical Shifts: All signals will be in the δ 0.7-1.8 ppm range. Protons on carbons adjacent to more substituted centers will be slightly downfield.[9]

- Integration: The relative areas of the signals will correspond to the number of protons in each unique set (e.g., 6H for the two C2 methyls, 3H for the C4 methyl, 2H for the ethyl CH₂, etc.).
- Splitting: Complex splitting patterns (multiplets) will arise from proton-proton coupling.

2D NMR for Unambiguous Assignment

Given the complexity, 2D NMR is not just helpful, but essential.

- COSY (Correlation Spectroscopy): Identifies ¹H-¹H coupling networks. It will reveal which protons are adjacent to each other, helping to piece together fragments of the molecule (e.g., tracing the ethyl group, connecting the methine protons along the backbone).
- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton signal directly to the carbon it is attached to. This is crucial for assigning the crowded proton signals to their respective carbons identified in the ¹³C spectrum.
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are 2 or 3 bonds away. This is the key experiment for assembling the entire carbon skeleton by connecting the fragments identified by COSY and HSQC. For example, it will show correlations from the C2-methyl protons to the quaternary C2 and the tertiary C3.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of deuterated chloroform (CDCl₃) in a 5 mm NMR tube.
- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher) is required to achieve adequate signal dispersion.
- 1D Experiments:
 - ¹H NMR: Acquire with a standard single-pulse sequence. Typically 16-32 scans are sufficient.^[9]
 - ¹³C NMR: Acquire with proton decoupling. A larger number of scans (e.g., 1024 or more) will be needed due to the low natural abundance of ¹³C.^[9]

- DEPT-135/90: Run standard DEPT pulse programs to differentiate carbon types.
- 2D Experiments:
 - COSY: Use a standard gradient-selected COSY pulse sequence.
 - HSQC: Use a standard gradient-selected HSQC sequence, optimized for a one-bond $^1\text{J}(\text{CH})$ coupling of ~135-145 Hz.[\[9\]](#)
 - HMBC: Use a standard gradient-selected HMBC sequence, optimized for long-range couplings of 8-10 Hz.[\[9\]](#)
- Data Analysis: Process and analyze the spectra using appropriate software to build the connectivity map and confirm the final structure.

Infrared (IR) Spectroscopy

While not as structurally informative for alkanes as MS or NMR, IR spectroscopy is a fast and simple method to confirm the compound class. The spectrum for an alkane is expected to be simple, showing only C-H stretching and bending vibrations.[\[14\]](#)[\[15\]](#) Its primary utility here is to confirm the absence of other functional groups (e.g., C=O, O-H, C=C).

Expected IR Absorptions

Wavenumber (cm^{-1})	Vibration Type	Intensity
2960 - 2850	C-H Stretch (sp^3 C-H)	Strong
1470 - 1450	C-H Bend (Scissoring)	Medium
1385 - 1370	C-H Bend (Methyl Rocking)	Medium

The presence of gem-dimethyl (on C2) and other methyl groups may lead to characteristic splitting in the C-H bending region. For example, a tert-butyl group often shows a split band around 1390 and 1370 cm^{-1} .

Experimental Protocol: IR Spectroscopy

- Sample Preparation: As the compound is likely a liquid, a neat sample can be prepared by placing a single drop between two salt (NaCl or KBr) plates.
- Data Acquisition:
 - Instrument: A Fourier-Transform Infrared (FTIR) spectrometer.
 - Scan Range: 4000 - 600 cm^{-1} .
 - Procedure: Record a background spectrum of the clean salt plates. Then, record the sample spectrum. The instrument software will automatically produce the final absorbance or transmittance spectrum.

Conclusion: An Integrated Approach to Confirmation

The structural elucidation of **3-Ethyl-2,2,4,5-tetramethylhexane** is a non-trivial task that requires the synergistic application of multiple analytical techniques. Mass spectrometry provides the initial molecular weight and a characteristic fragmentation "fingerprint." Infrared spectroscopy confirms the alkane nature of the molecule. Finally, a comprehensive suite of 1D and 2D NMR experiments provides the definitive, high-resolution connectivity map of the carbon skeleton. By integrating the data from these orthogonal techniques, researchers can achieve an unambiguous and robust confirmation of the molecular structure, upholding the highest standards of scientific integrity.

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